

JNJ 28610244 storage and handling guidelines

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Compound of Interest

Compound Name: JNJ 28610244

Cat. No.: B13442230

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JNJ-28610244: Technical Support Center

This technical support center provides comprehensive guidelines for the storage, handling, and troubleshooting of JNJ-28610244 for research and development professionals.

Frequently Asked Questions (FAQs)

Q1: What is JNJ-28610244?

A1: JNJ-28610244 is a potent and selective agonist for the histamine H4 receptor (H4R).[1] It is utilized in research settings to investigate the roles of the H4R in various physiological and pathological processes. This compound is for research use only and not for human or veterinary use.[2]

Q2: What is the primary mechanism of action for JNJ-28610244?

A2: JNJ-28610244 functions as a specific agonist of the H4 receptor.

Q3: What are the recommended storage conditions for JNJ-28610244?

A3: For optimal stability, JNJ-28610244 should be stored under specific conditions depending on its form. As a solid powder, it is recommended to be stored at -20°C for long-term storage (months to years) and can be kept at 4°C for short-term use (days to weeks).[2] Stock solutions in solvent should be stored at -80°C for up to six months.

Q4: In which solvents is JNJ-28610244 soluble?

A4: JNJ-28610244 is soluble in dimethyl sulfoxide (DMSO).

Q5: How should JNJ-28610244 be shipped?

A5: JNJ-28610244 is typically shipped at ambient temperature as a non-hazardous chemical.
[2] The compound is considered stable for the duration of shipping and customs processing.[2]

Quantitative Data Summary

The following tables summarize the key quantitative information for the storage and handling of JNJ-28610244.

Table 1: Storage Conditions

Form	Short-Term Storage (Days to Weeks)	Long-Term Storage (Months to Years)
Solid Powder	0 - 4°C	-20°C
In Solvent	-20°C (up to 6 months)	-80°C (up to 6 months)

Table 2: Shelf Life

Form	Condition	Shelf Life
Solid Powder	Properly Stored	>2 years
In Solvent	-80°C	6 Months
In Solvent	-20°C	6 Months

Experimental Protocols

Recommended Protocol for Stock Solution Preparation

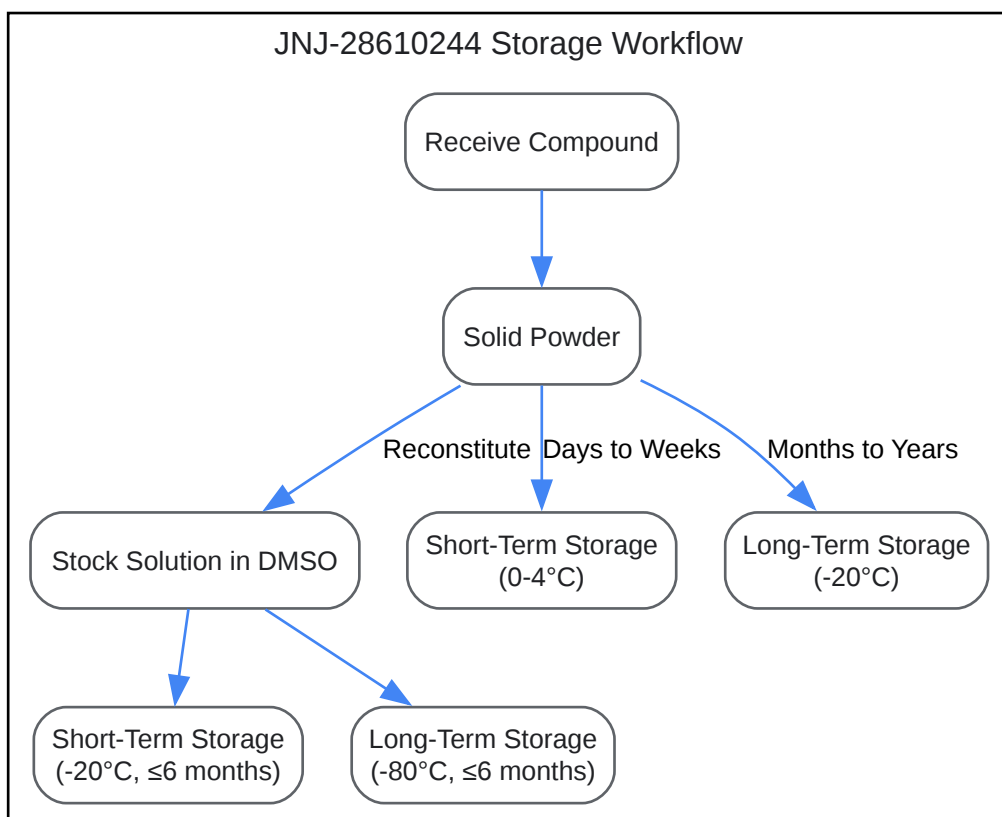
- Objective: To prepare a stock solution of JNJ-28610244 in DMSO.
- Materials:

- JNJ-28610244 solid powder
- Anhydrous dimethyl sulfoxide (DMSO)
- Sterile polypropylene microcentrifuge tubes
- Calibrated micropipettes
- Procedure:
 - Equilibrate the vial of JNJ-28610244 solid powder to room temperature before opening to prevent moisture condensation.
 - Weigh the desired amount of JNJ-28610244 powder using an analytical balance in a chemical fume hood.
 - Add the appropriate volume of DMSO to the vial to achieve the desired stock concentration.
 - Vortex the solution for 1-2 minutes to aid in dissolution. Gentle warming (to 37°C) or sonication can be used if necessary to fully dissolve the compound.
 - Visually inspect the solution to ensure there is no undissolved particulate matter.
 - Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -80°C for long-term storage.

Troubleshooting Guide

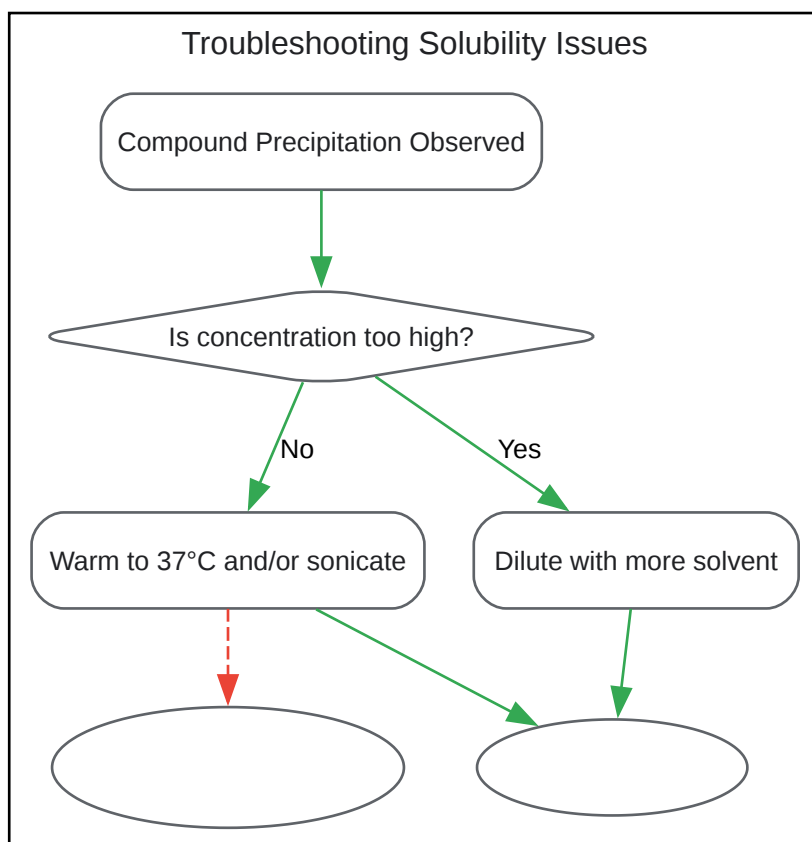
Issue	Possible Cause	Recommended Solution
Compound will not dissolve in DMSO	Incorrect solvent volume used.	Re-calculate the required solvent volume based on the desired concentration and the amount of compound.
Compound has precipitated out of solution due to low temperature.	Gently warm the solution to 37°C and vortex or sonicate until the compound is fully dissolved.	
The concentration is too high.	Dilute the solution with additional DMSO to a lower concentration.	
Inconsistent experimental results	Degradation of the compound due to improper storage.	Ensure the compound is stored at the recommended temperatures and protected from light. Use fresh aliquots for each experiment.
Repeated freeze-thaw cycles of the stock solution.	Prepare single-use aliquots of the stock solution to minimize freeze-thaw cycles.	
Inaccurate pipetting of the stock solution.	Use calibrated micropipettes and proper pipetting techniques.	

Visualizations



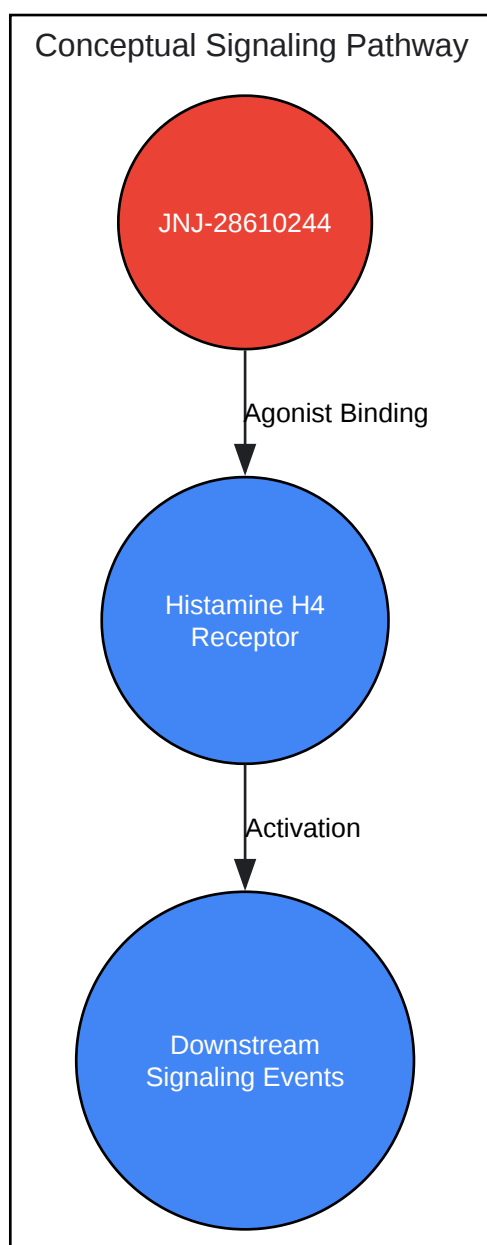
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Caption: Workflow for proper storage of JNJ-28610244.



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Caption: Decision tree for troubleshooting solubility problems.



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Caption: JNJ-28610244 as a histamine H4 receptor agonist.

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References

- 1. JNJ-28610244 | Histamine H4 agonist | Probechem Biochemicals [probechem.com]
- 2. medkoo.com [medkoo.com]
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